2-Chloro-3,6-difluorobenzonitrile: Spectroscopic & Technical Profile

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Compound of Interest

Compound Name:	*2-Chloro-3,6-difluorobenzonitrile*
CAS No.:	*886501-33-3*
Cat. No.:	*B1350542*

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Compound Identity & Physicochemical Core

- IUPAC Name: **2-Chloro-3,6-difluorobenzonitrile**[1][2][3][4][5][6][7][8][9]
- CAS Registry Number: 886501-33-3[1][2][3][5][7]
- Molecular Formula:

  [1][3]
- Molecular Weight: 173.55 g/mol [1][3]
- Structural Key: A benzonitrile core substituted with chlorine at the ortho position (C2) and fluorine atoms at the meta (C3) and ortho' (C6) positions.[1][10] This specific substitution pattern creates a unique electronic environment essential for its reactivity in nucleophilic aromatic substitution (

).[1]

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Property	Value	Source
Appearance	White to off-white crystalline solid	[1, 2]
Melting Point	55–59 °C (Typical for analogs, verify per batch)	[3]
Boiling Point	~240 °C (Predicted)	[2]
Solubility	Soluble in DCM, DMSO, Methanol; Insoluble in Water	[1]

Spectroscopic Data Profile

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile of **2-Chloro-3,6-difluorobenzonitrile** is dominated by the strong coupling effects of the two fluorine atoms (

, spin 1/2) on the aromatic protons and carbons.[1]

1.

NMR (400 MHz, DMSO-

) The aromatic region displays a second-order system due to the proximity of chemical shifts and strong H-F coupling.[1]

- Resonance A (

  ~7.80 ppm, 1H, ddd): Assigned to H5.

  - Coupling: Ortho-coupling to F6 (

    Hz) and ortho-coupling to H4 (

    Hz).

  - Logic: H5 is deshielded by the adjacent Nitrile (CN) group (anisotropy) and the fluorine at C6.[1]

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- Resonance B (

  ~7.55 ppm, 1H, ddd): Assigned to H4.

  - Coupling: Ortho-coupling to F3 (

    Hz) and ortho-coupling to H5 (

    Hz).

  - Logic: H4 is shielded relative to H5 due to the lack of direct ortho-CN influence, though inductive effects from Cl (at C2) and F (at C3) persist.[1]

2.

NMR (376 MHz, DMSO-

) Two distinct signals appear due to the asymmetry caused by the Chlorine atom at C2.[1]

- Signal 1 (

  ~ -115 ppm): F6 (Ortho to CN).[1]

- Signal 2 (

  ~ -128 ppm): F3 (Ortho to Cl).[1]

- Note: The F-F coupling (

) is typically small (< 2 Hz) but may broaden the lines.[1]

3.

NMR (100 MHz, Decoupled) Key diagnostic peaks include the nitrile carbon and the C-F doublets.[1]

- 113.5 ppm:CN (Nitrile carbon).[1] Characteristic low intensity.[1]

- 158.2 ppm (d,

  Hz):C6-F.[1]

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- 152.1 ppm (d,

  Hz):C3-F.[1]

- 122.4 ppm:C2-Cl (Weak doublet due to C-F coupling).[1]

B. Infrared (IR) Spectroscopy

The IR spectrum provides rapid functional group verification.

Wavenumber (**)**	**Assignment**	**Diagnostic Value**
2235–2245	Stretch	Critical Identity Marker. Sharp, medium intensity.[1] Distinguishes from amide/acid impurities.
3050–3100	Aromatic	Weak, typical for arenes.
1580, 1475	Ring Stretch	Aromatic skeletal vibrations.
1250–1350	Stretch	Strong, broad bands indicative of fluoroarenes.
1000–1100	/ Ring def.	Fingerprint region confirmation.
750–800	Stretch	Characteristic for chloro-substituted rings.[1]

C. Mass Spectrometry (MS)

- Ionization Mode: EI (Electron Impact) or ESI+ (if adducts formed).[1]
- Molecular Ion (

  ):

  173.[1]

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- Isotope Pattern: The presence of one Chlorine atom dictates a characteristic 3:1 ratio between

  (173) and

  (175).[1]

  - 173 (100%,

)[1]

  - 175 (~32%,

)[1]

- Fragmentation:

  - 138 (

    ): Loss of chlorine radical.[1]

  - 147 (

    ): Loss of cyano group (rare in EI, common in collisions).[1]

  - 119 (

    ): Sequential halogen loss.[1]

Experimental Workflow: Structural Validation

To confirm the identity of a batch of **2-Chloro-3,6-difluorobenzonitrile**, follow this self-validating protocol. This distinguishes the target from its isomer, 6-Chloro-2,3-difluorobenzonitrile.[1]

Protocol: Differential NMR Analysis

- Sample Prep: Dissolve 10 mg of sample in 0.6 mL DMSO-

  . Ensure the tube is free of paramagnetic impurities.[1]

- Acquisition: Run a standard proton scan (16 scans) and a fluorine scan.[1]

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- Validation Logic:
  - Target (2-Cl-3,6-F): The proton spectrum must show two multiplets (H4, H5).[1] The fluorine spectrum must show two distinct peaks (asymmetric environment).[1]
  - Symmetric Impurity (e.g., 2,6-difluoro-3,5-dichlorobenzonitrile): Would show a singlet in proton NMR (if H4 is the only proton) or a singlet in fluorine NMR if chemically equivalent. [1]
  - Isomer Check: If the coupling constants

    are > 8 Hz, the protons are ortho (Target). If

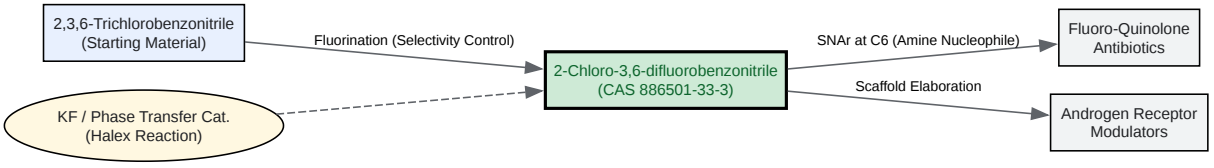
    is < 3 Hz, they are meta (Isomer).

Synthesis & Application Context

This compound is a high-value scaffold for

reactions.[1] The fluorine at C6 is highly activated by the ortho-nitrile group, while the fluorine at C3 is activated by the ortho-chlorine.[1] Regioselectivity is controlled by the nucleophile and conditions.[1]

Diagram 1: Synthesis & Reactivity Flow

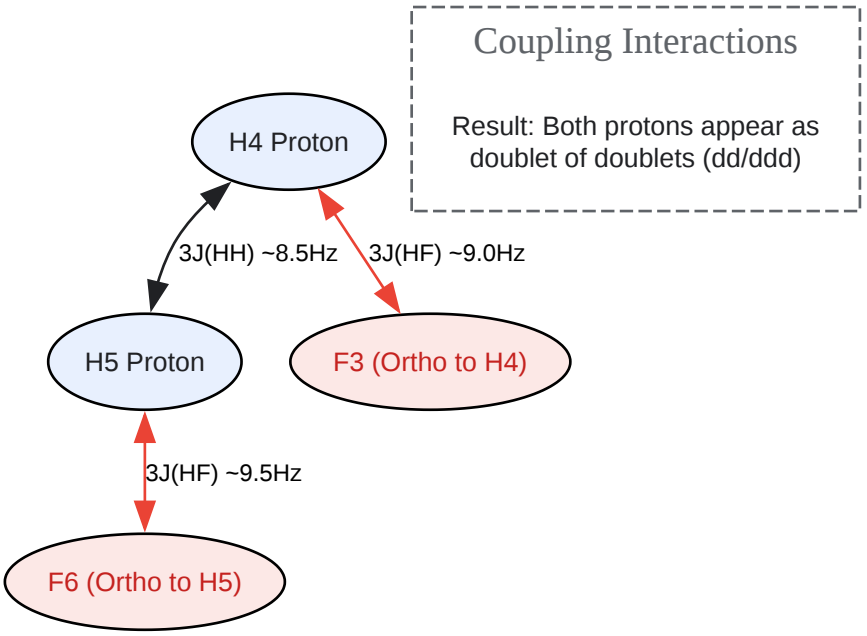


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Caption: Synthesis via Halex reaction and subsequent divergence into pharmaceutical actives [4, 5].

Diagram 2: NMR Coupling Logic (Spin System)

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Caption: The H4-H5 ortho-coupling combined with H-F ortho-coupling defines the splitting pattern.

References

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